

Technical Guide: 2-Chloroethylphosphonic Acid Dichloride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *2-Chloroethylphosphoric Acid
Dichloride*

Cat. No.: *B074352*

[Get Quote](#)

CAS Number: 690-12-0

This technical guide provides a comprehensive overview of 2-chloroethylphosphonic acid dichloride, its chemical identity, and its relationship to the widely studied plant growth regulator, 2-chloroethylphosphonic acid (Ethephon). Due to the limited public data on the dichloride form, this guide also includes extensive technical information on Ethephon, a critical derivative, to provide relevant context and utility for researchers, scientists, and drug development professionals.

2-Chloroethylphosphonic Acid Dichloride: Identification and Properties

2-Chloroethylphosphonic acid dichloride is an organophosphorus compound primarily used as a chemical intermediate.

Chemical Identifiers

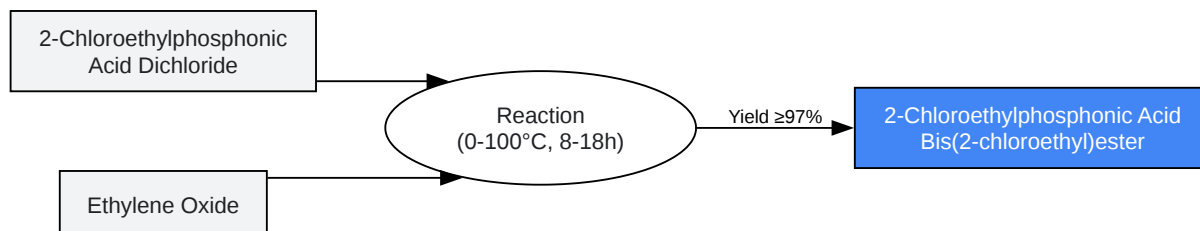
Identifier	Value	Reference
CAS Number	690-12-0	[1][2][3]
EC Number	211-715-4	[1][2]
IUPAC Name	(2-chloroethyl)phosphonic dichloride	[1]
Molecular Formula	C ₂ H ₄ Cl ₃ OP	[1][2]
Molar Mass	181.38 g/mol	[2]
Synonyms	1-chloro-2-dichlorophosphorylethane, (2-Chloroethyl)dichlorophosphine oxide, P-(2-CHLOROETHYL)PHOSPHONIC DICHLORIDE	[1][2][3]

Synthesis and Chemical Relationships

2-Chloroethylphosphonic acid dichloride serves as a precursor in the synthesis of other organophosphorus compounds. For instance, it is a reactant in the preparation of 2-chloroethylphosphonic acid bis(2-chloroethyl)ester, which is a key intermediate in the production of Ethephon.[4]

Synthesis Workflow Example

The following diagram illustrates a general synthesis pathway where 2-chloroethylphosphonic acid dichloride is used to produce an ester intermediate.



[Click to download full resolution via product page](#)

Synthesis of an Ethephon intermediate from its dichloride precursor.[4]

Technical Profile of 2-Chloroethylphosphonic Acid (Ethephon)

The hydrolysis of 2-chloroethylphosphonic acid dichloride derivatives leads to the formation of 2-chloroethylphosphonic acid (CAS Number: 16672-87-0), commonly known as Ethephon. Ethephon is a widely used plant growth regulator, and its mechanism of action is of significant interest.[5][6]

Physicochemical and Toxicological Data for Ethephon

The following tables summarize key quantitative data for Ethephon.

Table 1: Physicochemical Properties of Ethephon

Property	Value	Reference
Appearance	White solid / Beige powder	[7][8]
Melting Point	74 - 75 °C	[7][9]
Boiling Point	265 °C	[7]
Water Solubility	Very soluble (123.9 g/100 mL at 23 °C)	[8][9]
Stability	Stable in aqueous solutions below pH 3.5; decomposes at higher pH.	[5][10]

Table 2: Toxicological Data for Ethephon

Metric	Value	Species	Reference
LD50 Oral	1564 - 3400 mg/kg	Rat	[7][11]
LD50 Dermal	5730 mg/kg	Rabbit	[11]
LC50 Inhalation	90 mg/m ³ (4 h)	Rat	[11]
Primary Hazards	Toxic in contact with skin, causes severe skin burns and eye damage.	[7][11][12]	

Experimental Protocols

Synthesis of High-Purity Ethephon

This protocol details the synthesis of Ethephon via acid hydrolysis of its bis-(2-chloroethyl) ester, a method designed to achieve a purity of over 90%.[\[13\]](#)

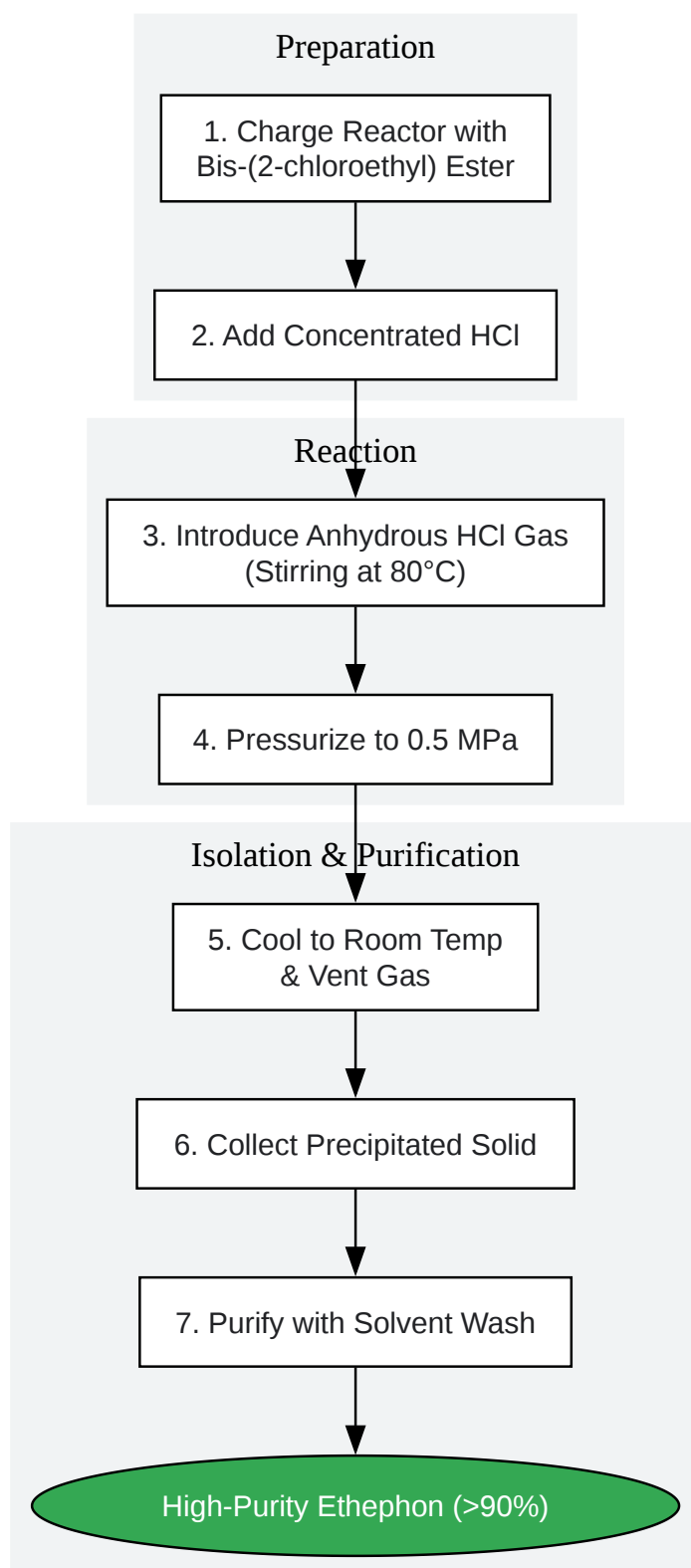
Materials and Equipment:

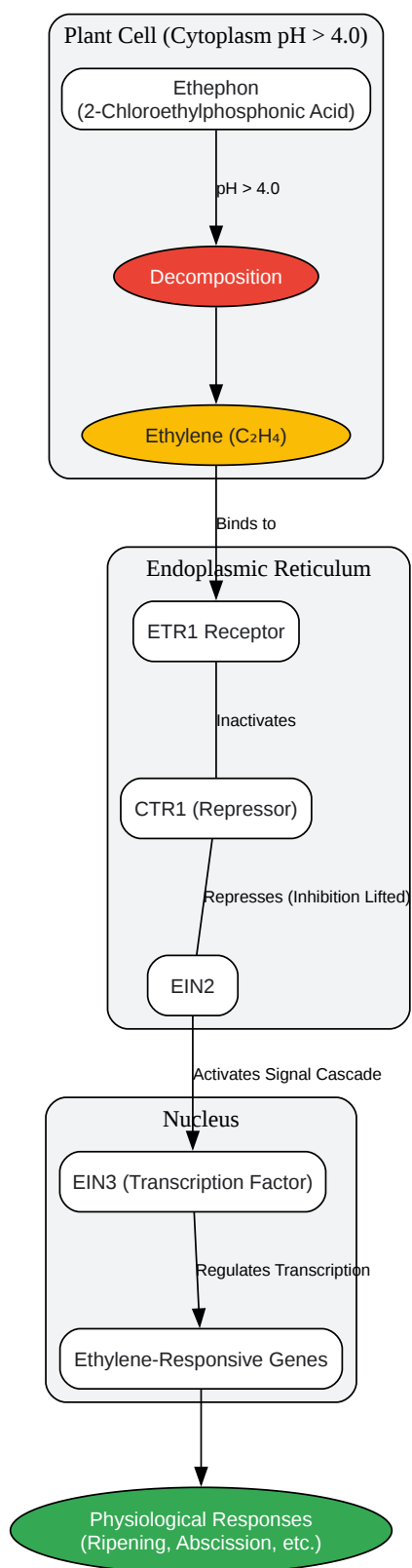
- Bis-(2-chloroethyl) 2-chloroethylphosphonate (purity ≥87%)
- Concentrated Hydrochloric Acid (37%)
- Anhydrous Hydrogen Chloride (HCl) gas
- 2 L high-pressure glass reactor
- Stirring apparatus
- Heating and cooling system
- Fume hood and appropriate Personal Protective Equipment (PPE)

Procedure:

- Reactor Setup: Charge the 2 L high-pressure glass reactor with 1234 g of bis-(2-chloroethyl) 2-chloroethylphosphonate.

- Initial Reaction: Add 200 g of concentrated hydrochloric acid to the reactor.
- HCl Gas Introduction: Seal the reactor, begin stirring, and introduce anhydrous HCl gas while maintaining the internal temperature at 80°C.
- Pressurization: Continue the flow of HCl gas until the pressure inside the reactor reaches 0.5 MPa.
- Reaction Completion: Maintain the temperature and pressure for a specified duration until the reaction is complete (monitoring required).
- Cooling and Isolation: Stop heating and allow the reactor to cool to room temperature. Carefully vent the excess HCl gas.
- Product Collection: The Ethephon product will precipitate as a white solid and can be collected.
- Purification: The crude product can be washed with a non-polar solvent (e.g., dichloromethane) to remove impurities.^[13]





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chembk.com [chembk.com]
- 2. (2-Chloroethyl)phosphonic dichloride | C₂H₄Cl₃OP | CID 69645 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. GSRS [gsrs.ncats.nih.gov]
- 4. CN102382137A - Method for preparing 2-chloroethylphosphonic acid bis(2-chloroethyl)ester - Google Patents [patents.google.com]
- 5. Ethephon | C₂H₆ClO₃P | CID 27982 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
- 7. fishersci.co.uk [fishersci.co.uk]
- 8. Ethephon - Wikipedia [en.wikipedia.org]
- 9. 2-Chloroethylphosphonic acid(16672-87-0)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 10. hort [journals.ashs.org]
- 11. tcichemicals.com [tcichemicals.com]
- 12. cpachem.com [cpachem.com]
- 13. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Technical Guide: 2-Chloroethylphosphonic Acid Dichloride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b074352#2-chloroethylphosphonic-acid-dichloride-cas-number]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com